

Application Notes and Protocols for the Preparation of Acid Yellow 172 Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Acid yellow 172

Cat. No.: B098299

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Introduction

Acid Yellow 172, also known as **C.I. Acid Yellow 172**, is a water-soluble anionic dye belonging to the single azo class.^[1] It finds applications in various research and industrial processes, including the dyeing of wool, silk, and polyamide fibers.^[1] Accurate and consistent preparation of Acid Yellow 172 solutions is critical for reproducible experimental outcomes. These application notes provide a detailed standard operating procedure (SOP) for the preparation, quality control, and storage of Acid Yellow 172 solutions.

Chemical and Physical Properties

A summary of the key properties of Acid Yellow 172 is presented in the table below.

Property	Value
IUPAC Name	2,5-Dichloro-4-(4,5-dihydro-3-methyl-5-oxo-1-phenyl-1H-pyrazol-4-yl)azo)benzenesulfonic acid, sodium salt
CAS Number	15792-51-5
Molecular Formula	C ₂₂ H ₁₆ Cl ₂ N ₅ NaO ₆ S ₂ [1]
Molecular Weight	604.42 g/mol [1]
Physical Appearance	Yellow to orange powder
C.I. Name	Acid Yellow 172 [1]

Safety Precautions

Before handling Acid Yellow 172, it is imperative to consult the Safety Data Sheet (SDS). The following are general safety guidelines:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including a lab coat, safety goggles with side shields, and chemical-resistant gloves.
- **Engineering Controls:** Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of the powder.
- **Handling:** Avoid direct contact with the skin and eyes. Do not ingest.
- **First Aid:**
 - **Skin Contact:** In case of contact, immediately wash the affected area with soap and plenty of water.
 - **Eye Contact:** If the powder or solution comes into contact with the eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
 - **Ingestion:** If swallowed, rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.

Experimental Protocols

Preparation of a 1% (w/v) Aqueous Stock Solution

This protocol describes the preparation of 100 mL of a 1% (w/v) Acid Yellow 172 aqueous stock solution.

Materials:

- Acid Yellow 172 powder
- Distilled or deionized water
- 100 mL volumetric flask
- Analytical balance
- Weighing paper or boat
- Spatula
- Beaker (50 mL or 100 mL)
- Magnetic stirrer and stir bar (optional)
- Wash bottle with distilled or deionized water

Procedure:

- Weighing: Accurately weigh 1.0 g of Acid Yellow 172 powder onto a weighing paper or boat using an analytical balance.
- Pasting: Transfer the weighed powder into a beaker. Add a small amount of cool distilled or deionized water (approximately 5-10 mL) and use a spatula to create a smooth, uniform paste. This "pasting" step is crucial to prevent the formation of clumps when adding a larger volume of water.^[2]

- **Dissolving:** Gradually add approximately 80 mL of hot (60-80 °C) distilled or deionized water to the paste while continuously stirring. The elevated temperature will aid in the complete dissolution of the dye.
- **Transfer:** Carefully and quantitatively transfer the dissolved dye solution from the beaker into a 100 mL volumetric flask. Use a wash bottle with distilled or deionized water to rinse the beaker, spatula, and stir bar (if used) multiple times, transferring all rinsings into the volumetric flask to ensure no loss of the dye.
- **Final Volume Adjustment:** Allow the solution to cool to room temperature. Then, carefully add distilled or deionized water to the volumetric flask until the bottom of the meniscus reaches the 100 mL calibration mark.
- **Homogenization:** Cap the volumetric flask securely and invert it several times (at least 10-15 times) to ensure the solution is thoroughly mixed and homogenous.

Preparation of Working Solutions

Working solutions of desired concentrations can be prepared by diluting the 1% (w/v) stock solution using the following formula:

$$C_1V_1 = C_2V_2$$

Where:

- C_1 = Concentration of the stock solution (1% or 10,000 mg/L)
- V_1 = Volume of the stock solution to be diluted
- C_2 = Desired concentration of the working solution
- V_2 = Final volume of the working solution

Example: To prepare 50 mL of a 100 mg/L working solution:

$$(10,000 \text{ mg/L}) * V_1 = (100 \text{ mg/L}) * (50 \text{ mL}) \quad V_1 = 5 \text{ mL}$$

Therefore, 5 mL of the 1% stock solution should be diluted with distilled or deionized water to a final volume of 50 mL in a volumetric flask.

Quality Control

To ensure the accuracy and consistency of the prepared solutions, the following quality control checks are recommended:

- **Visual Inspection:** The solution should be clear, free of any undissolved particles, and have a uniform yellow color.
- **pH Measurement:** The pH of the prepared solution can be measured and recorded for consistency between batches. While some dyes are stable across a wide pH range, significant deviations could indicate an issue with the water quality or contamination.
- **UV-Vis Spectrophotometry:** The concentration of the dye solution can be verified by measuring its absorbance at the maximum wavelength (λ_{max}) using a UV-Vis spectrophotometer.
 - **λ_{max} Determination:** To determine the λ_{max} , scan the absorbance of a diluted solution over a wavelength range of 350-600 nm. For similar yellow azo dyes in aqueous solutions, the λ_{max} is often observed in the range of 400-500 nm. For instance, Sunset Yellow has a λ_{max} of 480 nm in an acidic aqueous solution.[3]
 - **Concentration Verification:** Once the λ_{max} is determined, the absorbance of the working solutions can be measured at this wavelength. According to the Beer-Lambert law, absorbance is directly proportional to the concentration. A calibration curve can be generated using a series of standards with known concentrations to accurately determine the concentration of unknown samples.

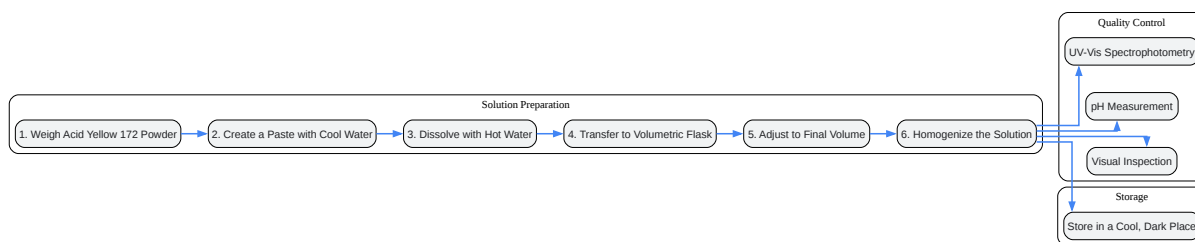
Storage and Stability

Proper storage is essential to maintain the integrity of the Acid Yellow 172 solutions.

- **Storage Conditions:** Store the stock and working solutions in well-sealed, clearly labeled containers (amber glass bottles are recommended to protect from light). Store at room temperature (15-25 °C).

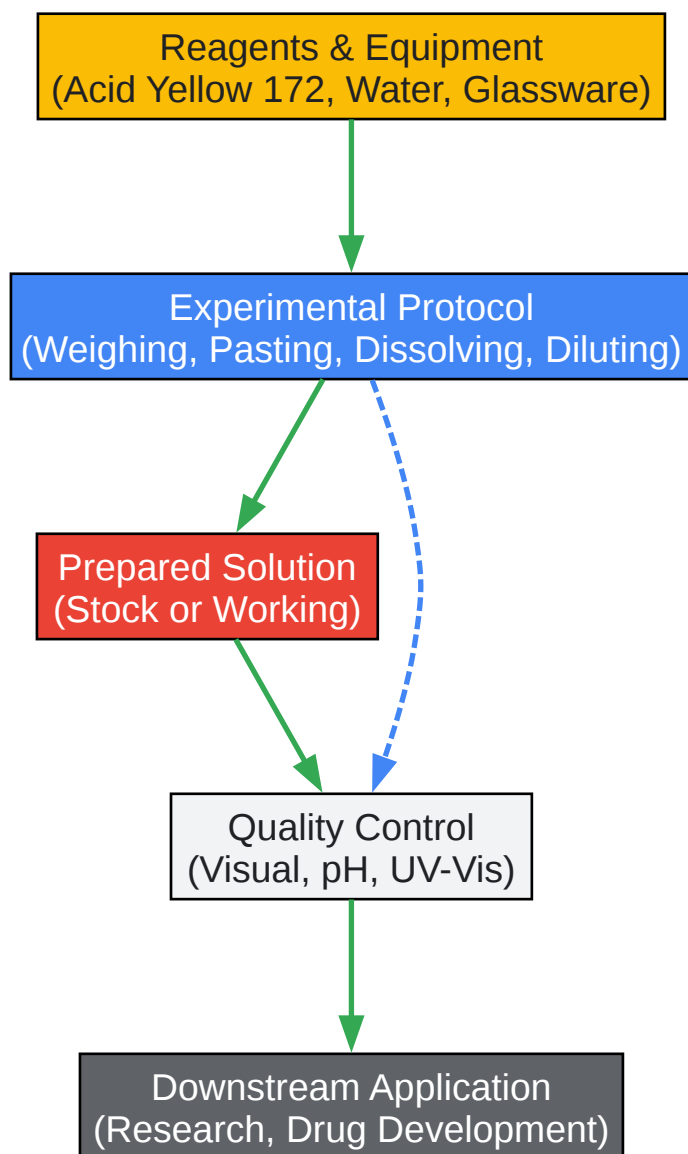
- **Stability:** Aqueous solutions of acid dyes are generally stable for several days to a couple of weeks when stored properly.[4] It is recommended to prepare fresh solutions for critical applications. Protect the solutions from direct sunlight, as prolonged exposure to light can cause photodegradation. While some dyes show stability over a range of temperatures and pH, it is best practice to maintain consistent storage conditions.[5]

Diagrams



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Caption: Experimental workflow for preparing Acid Yellow 172 solutions.



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Caption: Logical relationship from reagents to application.

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- To cite this document: BenchChem. [Application Notes and Protocols for the Preparation of Acid Yellow 172 Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098299#standard-operating-procedure-for-preparing-acid-yellow-172-solutions]

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